

Propan-2-amine-d9 hydrochloride for proof-of-concept studies

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Compound of Interest

Compound Name: *Propan-2-amine-d9
(hydrochloride)*

Cat. No.: *B12394131*

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Title: Propan-2-amine-d9 Hydrochloride in Proof-of-Concept Studies: A Technical Guide to Kinetic Isotope Effects and Metabolic Profiling

Executive Summary

The strategic incorporation of deuterium into pharmaceutical scaffolds has revolutionized modern drug design, offering a precise mechanism to enhance metabolic stability without fundamentally altering a molecule's pharmacology. Propan-2-amine-d9 hydrochloride (also known as isopropylamine-d9 HCl) serves as a critical building block and internal standard in these proof-of-concept studies^[1].

As a fully deuterated primary amine salt, it is utilized primarily to introduce an isopropyl-d7 moiety ($-\text{CD}(\text{CD}_3)_2$) into drug candidates or to act as a stable isotope-labeled internal standard for mass spectrometry. This whitepaper provides an in-depth mechanistic analysis of the Deuterium Kinetic Isotope Effect (DKIE) mediated by this compound, alongside validated experimental workflows for metabolic profiling.

Chemical Profiling and Rationale

Free base isopropylamine is a highly volatile liquid (boiling point $\sim 32^{\circ}\text{C}$), making precise molar quantification difficult during bench-top synthesis. The hydrochloride salt is utilized because it is a stable, non-hygroscopic, and easily weighable solid.

While the compound is fully deuterated (d9), it is important to note that in protic solvents or during typical synthetic coupling conditions, the two deuteriums on the amine nitrogen ($-\text{ND}_2$) will rapidly exchange with environmental protons to become $-\text{NH}_2$. The seven carbon-bound deuteriums, however, remain covalently locked, yielding the functional isopropyl-d7 group.

Table 1: Chemical and Physical Properties

Property	Specification
Chemical Name	Propan-2-amine-d9 hydrochloride
CAS Number	1219798-50-1
Molecular Formula	$\text{C}_3\text{H}_2\text{D}_9\text{ClN}$ (or $\text{C}_3\text{D}_9\text{NH}_2\cdot\text{HCl}$)
Molecular Weight	104.63 g/mol
Isotopic Purity	≥ 99 atom % D

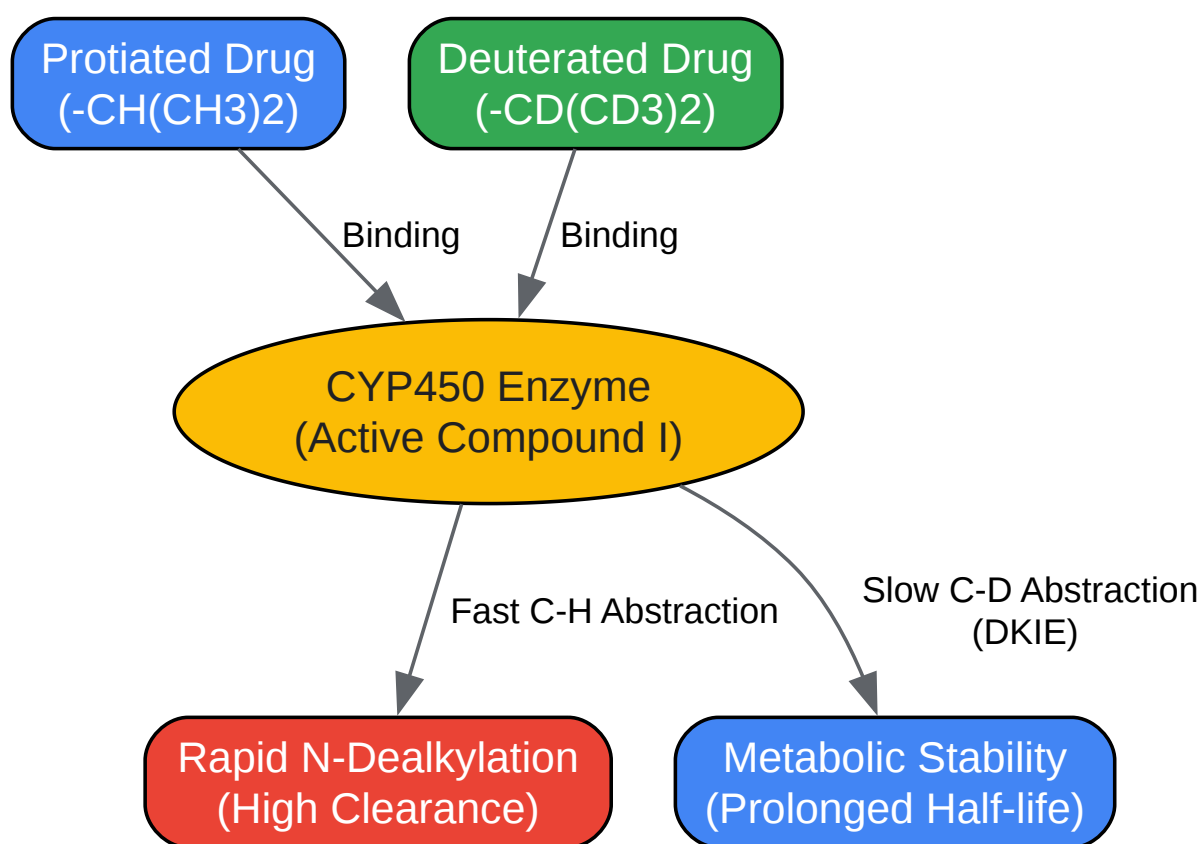
| Target Application | Isotope-Labeled Tracer, DKIE Precursor, LC-MS/MS Internal Standard |

Mechanistic Grounding: The Deuterium Kinetic Isotope Effect (DKIE)

The therapeutic benefit of deuterated drugs stems from the primary Deuterium Kinetic Isotope Effect (DKIE). The carbon-deuterium (C–D) bond possesses a lower zero-point vibrational energy compared to a carbon-protium (C–H) bond. Consequently, cleaving a C–D bond requires an additional 1.2 to 1.5 kcal/mol of activation energy[2].

When an isopropyl group is attached to a heteroatom (such as the amine nitrogen in beta-blockers or agrochemicals), it acts as a "soft spot" for Cytochrome P450 (CYP450) mediated oxidative metabolism. The enzyme's high-valent iron-oxo species (Compound I) abstracts a hydrogen atom from the alpha-methine carbon or beta-methyl carbons, leading to rapid N-dealkylation and clearance[3][4]. By substituting this moiety using Propan-2-amine-d9

hydrochloride, the rate-determining step of C–H bond cleavage is significantly retarded, effectively extending the drug's biological half-life[5].



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Diagram 1: CYP450 N-dealkylation pathway demonstrating the Deuterium Kinetic Isotope Effect.

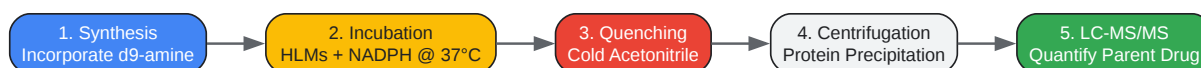
Experimental Workflow: Proof-of-Concept Metabolic Stability Assay

To validate the DKIE of a novel compound synthesized using Propan-2-amine-d₉ hydrochloride, researchers employ Human Liver Microsome (HLM) stability assays. This self-validating system isolates phase I oxidative metabolism to confirm that the deuterated isopropyl group successfully resists CYP450 degradation.

Step-by-Step Protocol: HLM Incubation

- **Reagent Preparation:** Prepare a 10 mM stock solution of the deuterated test compound (and its protiated analog) in DMSO. Dilute to a 100 µM working solution in 50% acetonitrile/water.
- **Microsome Master Mix:** In a 96-well plate, combine Human Liver Microsomes (final concentration 0.5 mg/mL protein) and 100 mM potassium phosphate buffer (pH 7.4) containing 3.3 mM MgCl₂.
- **Compound Addition:** Add the test compound to the master mix to achieve a final concentration of 1 µM. Pre-incubate the plate at 37°C for 5 minutes.
- **Reaction Initiation:** Initiate the metabolic reaction by adding a pre-warmed NADPH regenerating system (final concentration 1 mM NADPH).
- **Time-Course Sampling:** At designated time points (0, 5, 15, 30, 45, and 60 minutes), extract 50 µL aliquots from the reaction mixture.
- **Quenching:** Immediately transfer the 50 µL aliquot into 150 µL of ice-cold quenching solution (100% Acetonitrile containing a known concentration of an analytical internal standard) to precipitate proteins and halt enzymatic activity.
- **Centrifugation & Analysis:** Centrifuge the quenched samples at 4,000 rpm for 15 minutes at 4°C. Transfer the supernatant to a clean plate for LC-MS/MS analysis to quantify the

remaining parent drug.



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Diagram 2: Experimental workflow for Human Liver Microsome metabolic stability assays.

Data Presentation & Interpretation

The success of the proof-of-concept study is measured by comparing the intrinsic clearance (

) and in vitro half-life (

) of the protiated versus deuterated compounds. A successful application of Propan-2-amine-d9 hydrochloride will yield a measurable reduction in clearance.

Table 2: Representative DKIE Metabolic Stability Data (HLM Assay) | Compound Variant | Isopropyl Moiety | In Vitro

(min) | Intrinsic Clearance (

) (μL/min/mg) | DKIE Ratio (

) :---	:---	:---	:---	:---	Protiated Standard	-CH(CH3)2	18.5	74.9	N/A	Deuterated
Probe	-CD(CD3)2	52.3	26.5	2.82						

Interpretation: In this representative dataset, the substitution of the standard isopropyl group with the d7-variant (derived from the d9 precursor) results in a DKIE ratio of 2.82. This indicates that the C–D bond cleavage is significantly slower, translating to a nearly three-fold increase in the compound's metabolic half-life.

Conclusion

Propan-2-amine-d9 hydrochloride is an indispensable reagent for modern pharmacokinetic optimization. By leveraging the fundamental principles of the Deuterium Kinetic Isotope Effect, researchers can systematically eliminate metabolic soft spots. The rigorous application of HLM assays and LC-MS/MS quantification ensures that these proof-of-concept studies translate reliably into robust, long-lasting clinical candidates.

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